

Nerandomilast Dihydrate: A Technical Guide to its Initial Synthesis and Chemical Properties

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Compound of Interest

Compound Name: *Nerandomilast dihydrate*

Cat. No.: *B15573323*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the initial synthesis and key chemical properties of **Nerandomilast dihydrate** (also known as BI 1015550 dihydrate). Nerandomilast is a potent and selective inhibitor of phosphodiesterase 4B (PDE4B), an enzyme implicated in the inflammatory and fibrotic pathways of various diseases.^{[1][2][3]} This document is intended to serve as a valuable resource for researchers and professionals involved in the development and study of this compound.

Chemical and Physical Properties

Nerandomilast dihydrate is a white to off-white solid.^[4] The following tables summarize the key chemical and physical properties of both the anhydrous and dihydrate forms of Nerandomilast.

Table 1: Physicochemical Properties of Nerandomilast and its Dihydrate

| Property | Nerandomilast (Anhydrous) | Nerandomilast Dihydrate |
|-------------------|---|--|
| Molecular Formula | C ₂₀ H ₂₅ CIN ₆ O ₂ S[5][6] | C ₂₀ H ₂₉ CIN ₆ O ₄ S[4] |
| Molecular Weight | 448.97 g/mol [5][6] | 485.00 g/mol [4] |
| Appearance | Off-white to light yellow solid[7] | White to off-white solid[4] |
| Solubility | Soluble in DMSO[8] | Soluble in DMSO (25 mg/mL with heating)[4] |
| Storage | Dry, dark, -20°C for long term[9] | 4°C, sealed, away from moisture[4] |

Initial Synthesis of Nerandomilast

The initial synthesis of Nerandomilast involves a multi-step process. A scalable and robust synthetic route has been developed, with key aspects including a regioselective SNA_r reaction, a Suzuki coupling, and a highly enantioselective sulfide oxidation.[10] The general synthetic scheme is outlined below, based on information from scientific literature and patents.[10][11]

Experimental Protocol

A detailed, step-by-step experimental protocol for the synthesis of Nerandomilast is not publicly available in its entirety. However, based on published research, the synthesis can be conceptualized in the following key stages:

- **Synthesis of Key Intermediates:** The process begins with the synthesis of two key fragments:
 - (1-((2-chloro-6,7-dihydrothieno[3,2-d]pyrimidin-4-yl)amino)cyclobutyl)methanol.
 - 5-chloro-2-(piperidin-4-yl)pyrimidine.[10]
- **Coupling Reaction:** These intermediates are then coupled to form the core structure of Nerandomilast.
- **Enantioselective Oxidation:** A critical step involves the highly enantioselective oxidation of a sulfide to the corresponding chiral sulfoxide, which establishes the stereochemistry of the

final molecule.[\[10\]](#)

- **Formation of the Dihydrate:** The final active pharmaceutical ingredient is isolated as a dihydrate. The precise conditions for the formation and crystallization of the dihydrate form are crucial for ensuring the stability and purity of the final product. While specific details are proprietary, this step typically involves crystallization from an aqueous solvent system.

Biological Activity

Nerandomilast is a potent inhibitor of PDE4B. The following table summarizes its in vitro and in vivo activity.

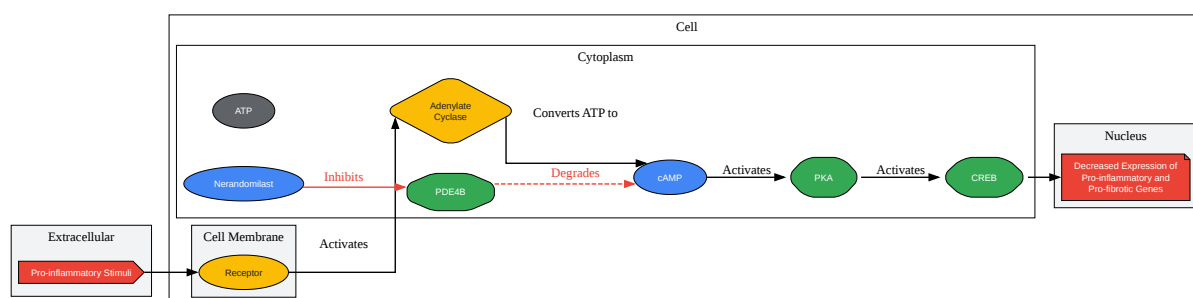
Table 2: Biological Activity of Nerandomilast

| Assay | IC50 / ED50 | Species/System |
|---|---|--|
| PDE4B Inhibition (IC50) | 7.2 nM [4] [7] [10] | In vitro |
| TNF- α Release Inhibition (IC50) | 35 nM [4] | Human PBMCs (LPS-induced) |
| IL-2 Release Inhibition (IC50) | 9 nM [4] | Human PBMCs (Phytohemagglutinin-induced) |
| TNF- α Release Inhibition (IC50) | 91 nM [4] | Rat whole blood |
| Inflammation Prevention (ED50) | 0.1 mg/kg [4] | Rat lung tissue |

Visualizing the Science

To better understand the mechanism and synthesis of Nerandomilast, the following diagrams have been created.

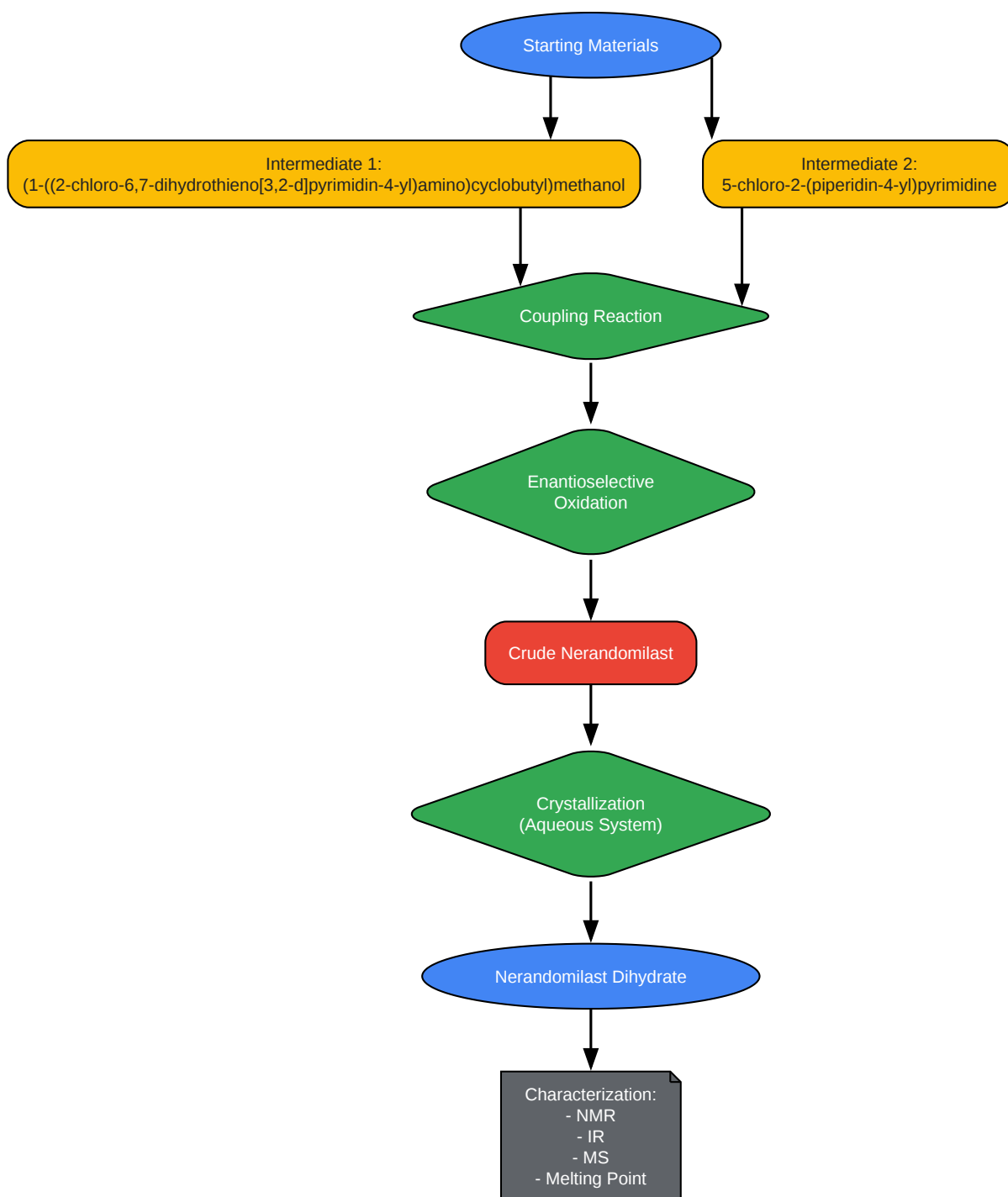
Signaling Pathway of Nerandomilast



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Caption: Signaling pathway of Nerandomilast.

Synthetic Workflow of Nerandomilast Dihydrate



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Caption: Synthetic workflow of **Nerandomilast dihydrate**.

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